

Personal protective equipment for handling Bis(2-bromoethyl) ether

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Compound of Interest

Compound Name: Bis(2-bromoethyl) ether

Cat. No.: B105441

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Essential Safety and Handling Guide for Bis(2-bromoethyl) ether

This document provides critical safety and logistical information for the handling and disposal of **Bis(2-bromoethyl) ether** (CAS No. 5414-19-7) to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is imperative to minimize risks associated with this chemical.

Chemical Hazards: **Bis(2-bromoethyl) ether** is a combustible liquid that can cause severe skin irritation and serious eye damage.^{[1][2]} It may also lead to respiratory irritation.^{[1][3][4]} It is classified as a lachrymator, meaning it can induce tearing.^[1]

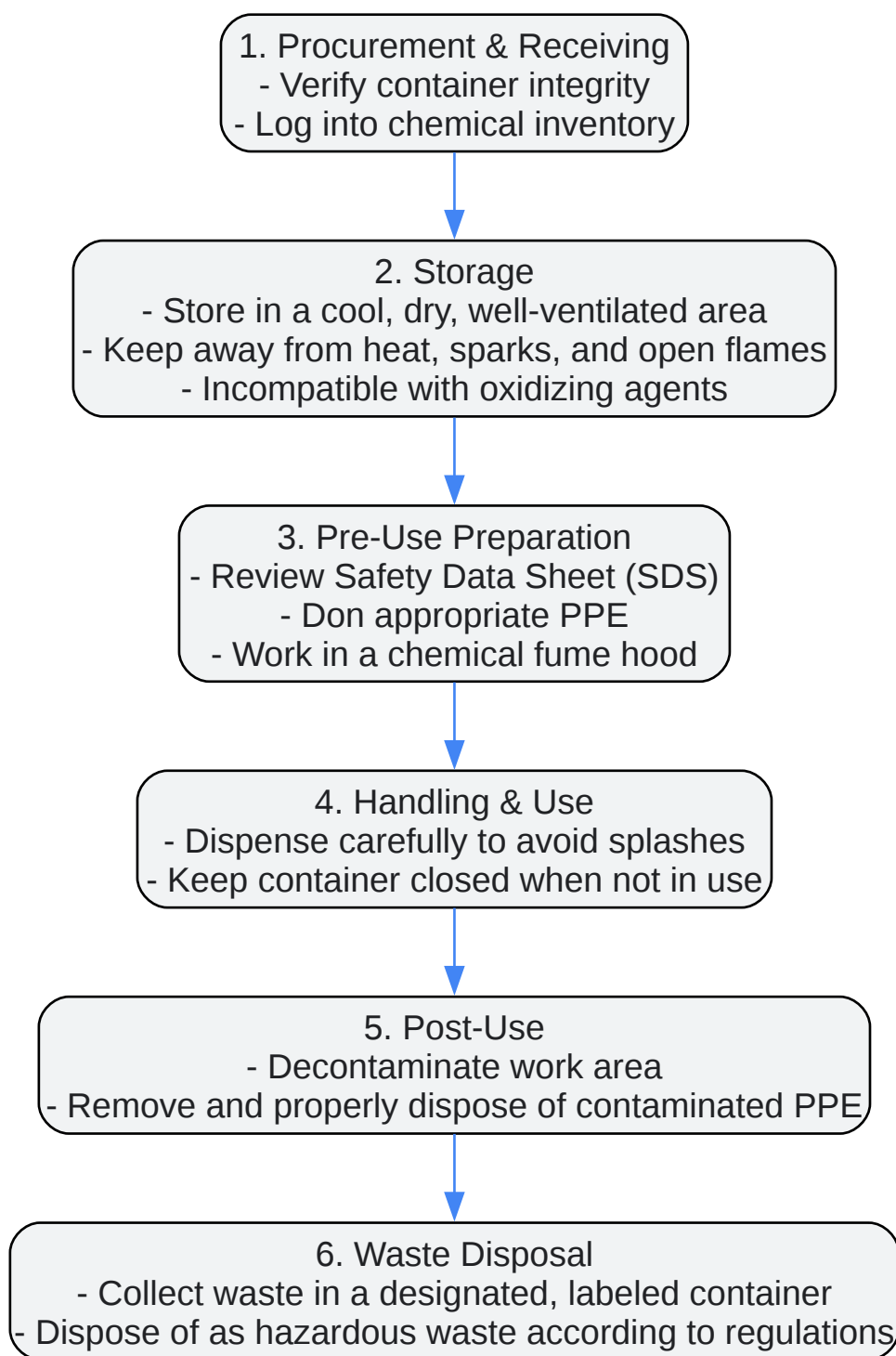
Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Bis(2-bromoethyl) ether** to prevent exposure. The following table summarizes the recommended PPE.

Protection Type	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	To protect against splashes and vapors that can cause serious eye damage.[1][2]
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene) and protective clothing to prevent skin exposure.	To prevent skin irritation from direct contact.[1][2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. An organic vapor filter (Type A, Brown) is recommended.	To avoid inhalation of vapors, which may cause respiratory irritation.[1]
General Hygiene	Ensure eyewash stations and safety showers are readily accessible. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[5]	To provide immediate decontamination in case of accidental exposure and to maintain good laboratory practice.

Standard Operating Procedure for Handling

The following diagram outlines the standard workflow for the safe handling of **Bis(2-bromoethyl) ether** from procurement to disposal.

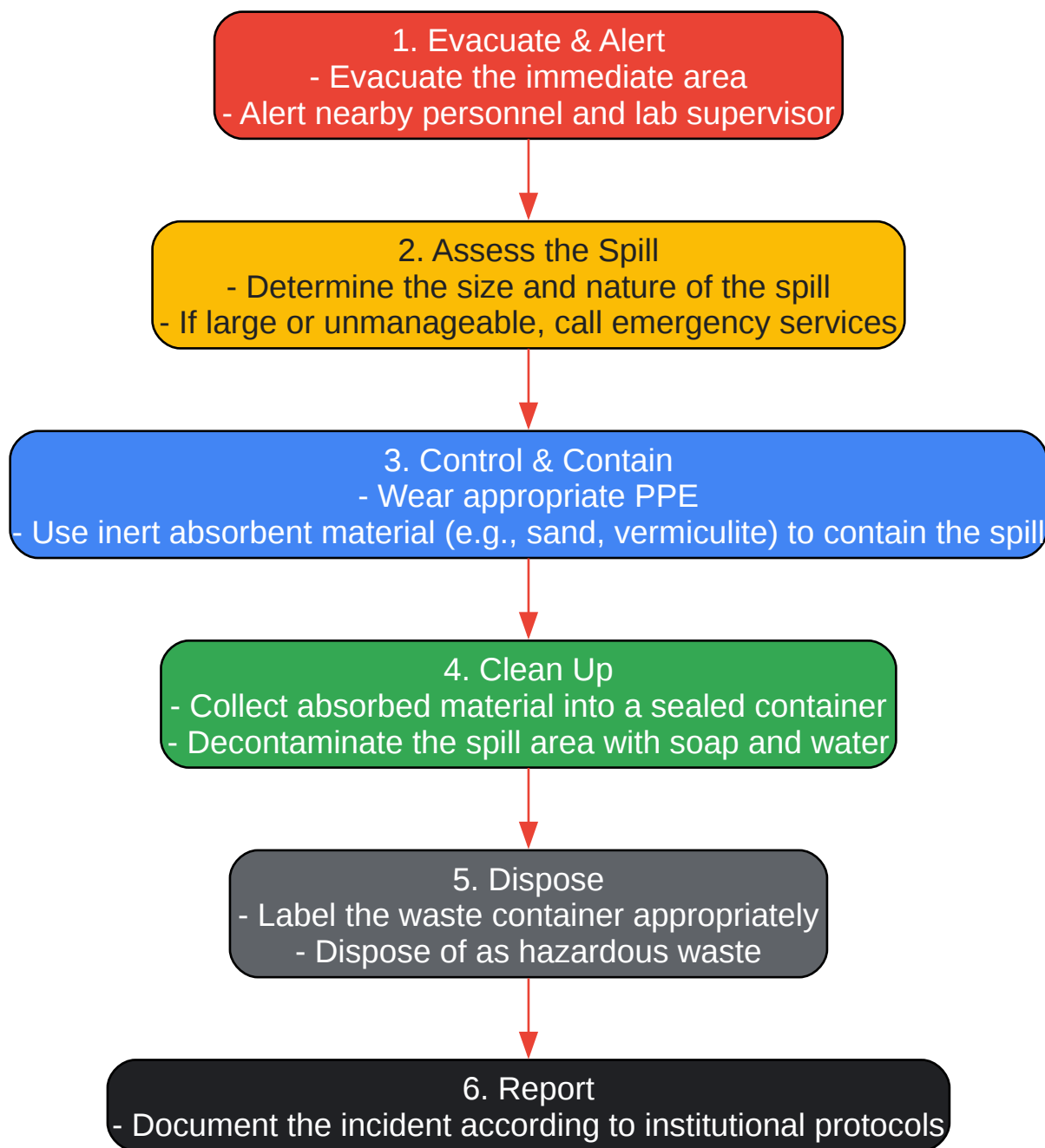


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Caption: Standard Operating Procedure for **Bis(2-bromoethyl) ether**.

Emergency Protocol: Chemical Spill Response

Immediate and appropriate action is crucial in the event of a **Bis(2-bromoethyl) ether** spill. The following workflow details the necessary steps.



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Caption: Chemical Spill Response Workflow.

Experimental Protocol: Synthesis of a Diamine using Bis(2-bromoethyl) ether

This protocol provides a step-by-step method for a typical alkylation reaction involving **Bis(2-bromoethyl) ether**. All procedures must be conducted in a certified chemical fume hood.

Objective: To synthesize N,N'-dibenzyl-N,N'-bis(2-ethoxyethyl)ethane-1,2-diamine.

Materials:

- **Bis(2-bromoethyl) ether**
- Benzylamine
- Potassium carbonate (anhydrous)
- Acetonitrile (anhydrous)
- Deionized water
- Brine solution
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup:
 - To a 250 mL round-bottom flask equipped with a magnetic stir bar, add anhydrous potassium carbonate (2.5 equivalents).
 - Under a nitrogen atmosphere, add anhydrous acetonitrile.
 - Add benzylamine (2.2 equivalents) to the stirring suspension.
- Addition of **Bis(2-bromoethyl) ether**:
 - Slowly add **Bis(2-bromoethyl) ether** (1.0 equivalent) to the reaction mixture dropwise at room temperature.
- Reaction:
 - Attach a reflux condenser to the flask and heat the mixture to reflux (approximately 82°C).
 - Maintain the reflux with vigorous stirring for 24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up:
 - After the reaction is complete, cool the mixture to room temperature.
 - Filter the solid potassium carbonate and wash it with acetonitrile.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator.
 - Dissolve the residue in ethyl acetate and wash with deionized water (3 x 50 mL) and then with brine (1 x 50 mL).
 - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
 - Filter the drying agent and concentrate the organic phase in vacuo.

- Purify the crude product by column chromatography on silica gel to yield the desired diamine.

Disposal Plan

All waste materials containing **Bis(2-bromoethyl) ether** must be treated as hazardous waste.

- Liquid Waste: Collect all liquid waste, including reaction residues and aqueous washes, in a designated, properly labeled, and sealed hazardous waste container.
- Solid Waste: Contaminated solid waste, such as used absorbent materials, gloves, and filter paper, should be collected in a separate, clearly labeled hazardous waste container.
- Disposal: Arrange for the disposal of all hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations. Do not pour any waste down the drain.

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